

# 2,2-Dichloropentanoic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *2,2-dichloropentanoic Acid*

Cat. No.: *B102809*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2,2-dichloropentanoic acid**. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment.

## Hazard Identification and Classification

**2,2-Dichloropentanoic acid** is a corrosive substance that can cause severe burns to the eyes, skin, and respiratory tract.<sup>[1]</sup> Ingestion can lead to burns in the gastrointestinal tract.<sup>[1]</sup> It is classified as a corrosive liquid.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **2,2-dichloropentanoic acid** is provided in the table below.

Property	Value	Reference
CAS Number	18240-68-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C5H8Cl2O2	<a href="#">[2]</a>
Molecular Weight	171.02 g/mol	<a href="#">[2]</a>
Appearance	Not specified	
Boiling Point	242.14°C (rough estimate)	<a href="#">[2]</a>
Density	1.3444 (rough estimate)	<a href="#">[2]</a>
Refractive Index	1.459-1.461	<a href="#">[2]</a>

## Toxicological Information

Quantitative toxicological data, such as LD50 and LC50 values, for **2,2-dichloropentanoic acid** are not readily available in published literature. However, based on its classification as a corrosive substance, it should be handled with extreme care, assuming high toxicity upon exposure.

## Experimental Protocols for Hazard Assessment

While specific experimental data for **2,2-dichloropentanoic acid** is limited, the following are standard OECD (Organisation for Economic Co-operation and Development) protocols that would be used to assess its potential hazards.

## Acute Oral, Dermal, and Inhalation Toxicity

Standardized tests are used to determine the lethal dose (LD50) or lethal concentration (LC50) of a substance. These tests involve administering the substance to laboratory animals (typically rats or rabbits) via oral, dermal, or inhalation routes and observing the effects over a set period.

## Skin Corrosion/Irritation

The potential for a substance to cause skin corrosion or irritation is typically assessed using in vitro methods with reconstructed human epidermis models or in vivo methods using laboratory

animals. The substance is applied to the skin, and the resulting damage is observed and scored over time.

## Eye Irritation/Damage

Eye irritation or damage potential is evaluated by applying the substance to the eye of a laboratory animal and observing for effects such as redness, swelling, and corneal opacity. In vitro methods using isolated animal corneas or reconstructed human corneal epithelium models are also employed.

## Safe Handling and Storage

To ensure the safe handling of **2,2-dichloropentanoic acid**, the following precautions should be strictly followed.

## Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment is provided in the table below.

Body Part	Equipment	Standard
Eyes/Face	Chemical safety goggles or face shield	OSHA 29 CFR 1910.133 or European Standard EN166
Skin	Appropriate protective gloves and clothing to prevent skin exposure	
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	OSHA 29 CFR 1910.134 or European Standard EN 149

## Engineering Controls

Work with **2,2-dichloropentanoic acid** should be conducted in a well-ventilated area, preferably in a chemical fume hood.<sup>[3]</sup> Eyewash stations and safety showers must be readily

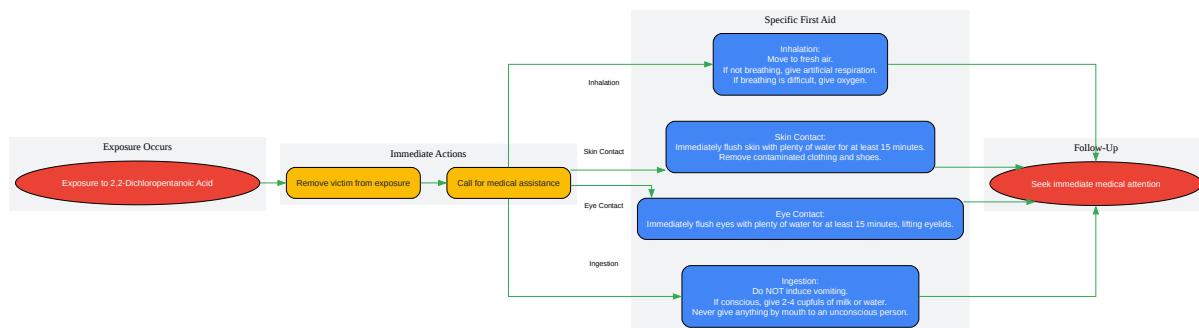
accessible.[3]

## Storage

Store **2,2-dichloropentanoic acid** in a tightly closed container in a cool, dry, and well-ventilated area designated for corrosive materials.[1] Keep it away from incompatible substances such as strong oxidizing agents, strong bases, strong reducing agents, and metals. [3]

## First Aid Measures

In the event of exposure to **2,2-dichloropentanoic acid**, immediate medical attention is crucial.[1] The following diagram outlines the appropriate first aid procedures.

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Caption: First aid workflow for exposure to **2,2-dichloropentanoic acid**.

## Spill and Leak Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation.<sup>[3]</sup> Wear appropriate personal protective equipment.<sup>[1]</sup> Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable, closed container for disposal.<sup>[1]</sup> Do not flush the chemical into surface water or the sanitary sewer system.<sup>[3]</sup>

## Fire-Fighting Measures

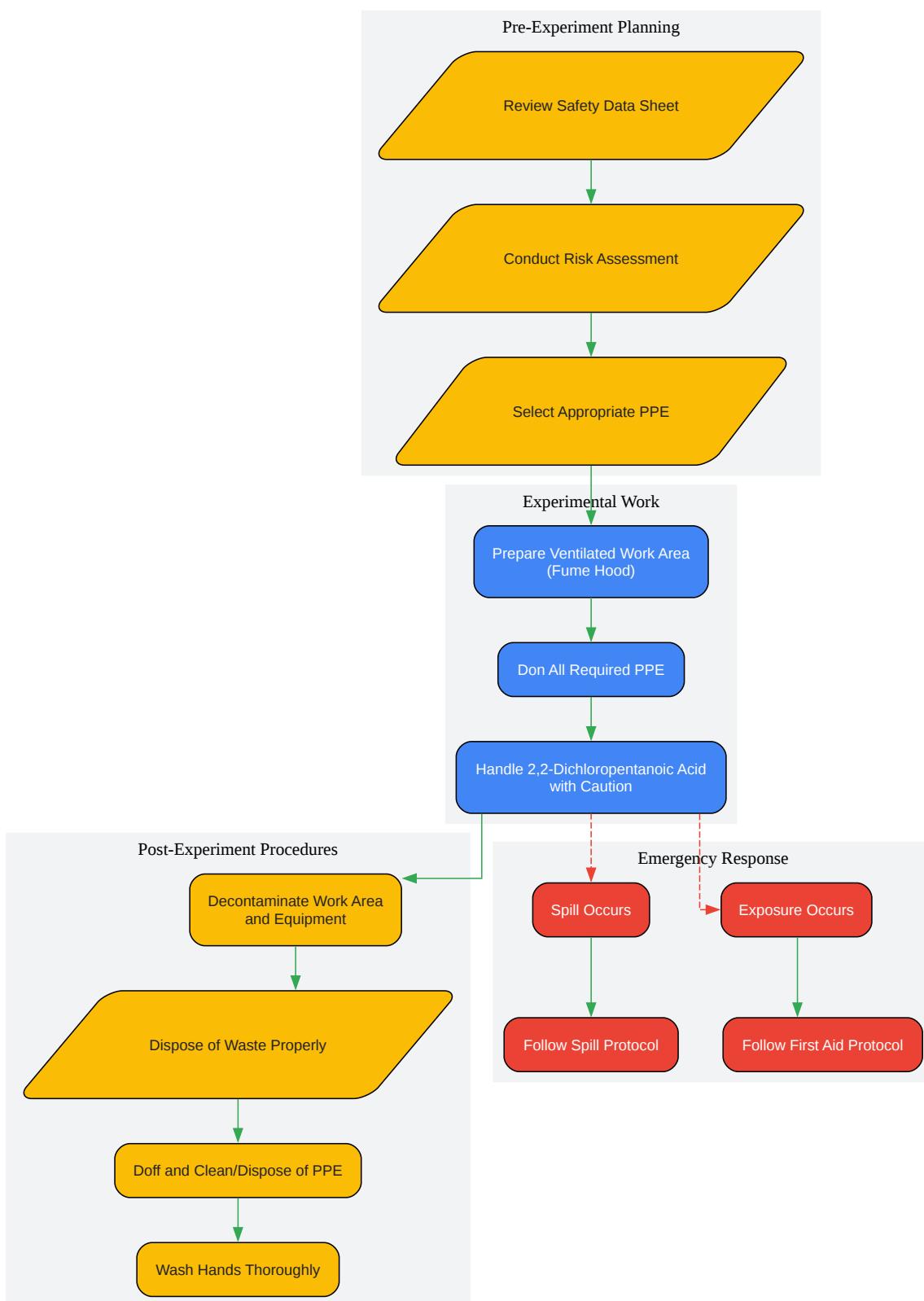
In case of a fire involving **2,2-dichloropentanoic acid**, use foam, dry chemical, or carbon dioxide as extinguishing media.<sup>[1]</sup> Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[1]</sup> Thermal decomposition may produce hazardous gases such as hydrogen chloride, carbon monoxide, and carbon dioxide.<sup>[3]</sup>

## Disposal Considerations

Dispose of **2,2-dichloropentanoic acid** and its containers in accordance with all applicable federal, state, and local regulations.<sup>[4]</sup> Do not dispose of it with normal laboratory waste.

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2,2-dichloropentanoic acid** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **2,2-dichloropentanoic acid**.

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